

Essential Safety and Operational Guide for 2-Benzofuranylglyoxal Hydrate

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Compound of Interest

Compound Name: 2-Benzofuranylglyoxal hydrate

Cat. No.: B589250

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This guide provides immediate and essential safety, logistical, and operational information for handling **2-Benzofuranylglyoxal hydrate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant handling of this chemical.

Chemical Identifier:

- Name: **2-Benzofuranylglyoxal hydrate**
- CAS Number: 131922-15-1

Hazard Summary: **2-Benzofuranylglyoxal hydrate** is classified as an irritant.^[1] The primary hazards associated with this compound are:

- H315: Causes skin irritation.^[2]^[3]
- H319: Causes serious eye irritation.^[2]^[3]
- H335: May cause respiratory irritation.^[2]

Due to the lack of specific toxicological data, it is crucial to handle this compound with care, adhering to the precautionary principle.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Benzofuranylglyoxal hydrate** to minimize exposure. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Standard
Eye/Face Protection	Chemical safety goggles or a full-face shield if there is a splash hazard.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). A lab coat or chemical-resistant apron.	Regulation (EU) 2016/425 and the standard EN 374
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. ^{[4][5]} If ventilation is inadequate or dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter is recommended.	OSHA 29 CFR 1910.134 or European Standard EN 149

Operational Plan

Adherence to a strict operational plan is essential for the safe handling of **2-Benzofuranylglyoxal hydrate**.

1. Engineering Controls:

- Always handle **2-Benzofuranylglyoxal hydrate** in a properly functioning chemical fume hood to minimize inhalation exposure.^{[4][5]}
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.^[6]

2. Work Practices:

- Wash hands thoroughly with soap and water after handling the compound.[\[7\]](#)[\[8\]](#)
- Avoid direct contact with the skin, eyes, and clothing.[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[7\]](#)[\[8\]](#)
- Minimize the generation of dust when handling the solid form.
- Keep the container tightly closed when not in use.[\[8\]](#)

3. Spill Management:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.
- For large spills, evacuate the area and contact the appropriate emergency response team.

Disposal Plan

Proper disposal of **2-Benzofuranylglyoxal hydrate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Dispose of unused or waste **2-Benzofuranylglyoxal hydrate** as hazardous chemical waste in accordance with local, state, and federal regulations.
 - Collect waste in a clearly labeled, sealed, and compatible container.
 - Some aldehyde wastes can be neutralized to be non-hazardous, but this should be done following established and validated protocols.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent.
 - The rinsate must be collected and disposed of as hazardous waste.[\[12\]](#)

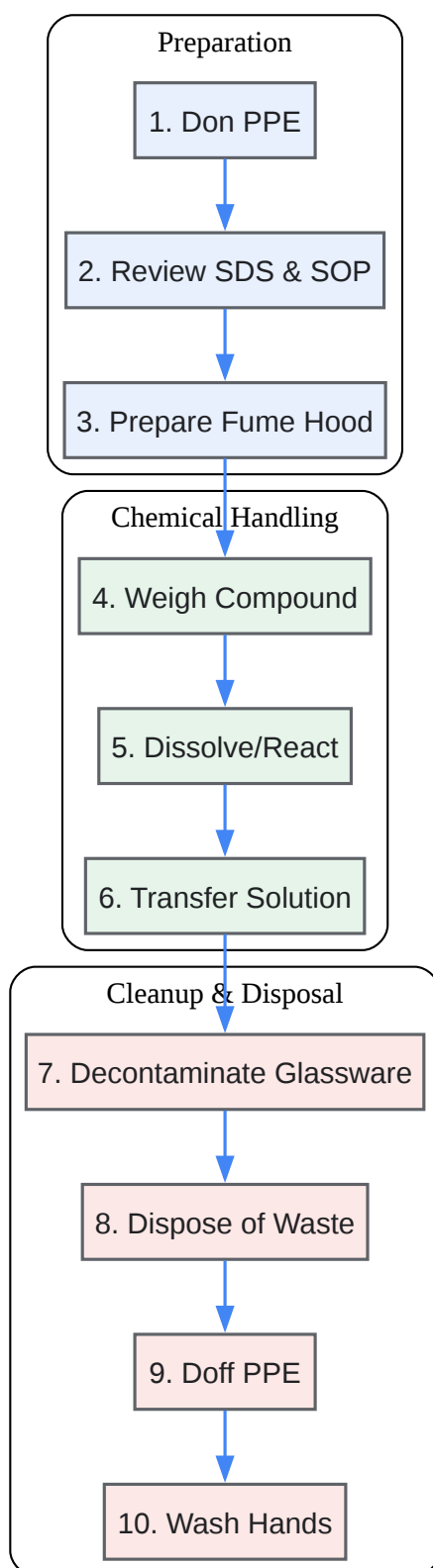
- After triple-rinsing, the container can be disposed of as regular waste, with the label defaced.[\[12\]](#)

Quantitative Data

No specific occupational exposure limits (OELs) have been established for **2-Benzofuranylglyoxal hydrate**. In the absence of such data, it is imperative to handle the compound with a high degree of caution, always aiming to minimize exposure to the lowest achievable level.

Experimental Workflow

The following diagram illustrates a safe handling workflow for a typical laboratory experiment involving **2-Benzofuranylglyoxal hydrate**.



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Caption: Workflow for the safe handling of **2-Benzofuranylglyoxal hydrate**.

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